

Sodium Percarbonate (2Na₂CO₃·3H₂O₂): A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Sodium percarbonate	
Cat. No.:	B100135	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium percarbonate (SPC) is an addition compound of sodium carbonate and hydrogen peroxide, with the precise chemical formula 2Na₂CO₃·3H₂O₂.[1][2][3] It is a colorless, crystalline, hygroscopic, and water-soluble solid that serves as a stable and convenient source of solid hydrogen peroxide.[1][2][4] Upon dissolution in water, it decomposes into sodium carbonate and hydrogen peroxide, the latter of which provides strong oxidizing properties.[1][4] [5] This characteristic makes SPC a versatile compound with applications ranging from household cleaning agents to sophisticated organic synthesis and environmental remediation. [3][4][6] Its eco-friendly profile, breaking down into water, oxygen, and soda ash, further enhances its appeal in various industries.[2][3] This guide provides an in-depth technical overview of its properties, synthesis, decomposition kinetics, and applications relevant to research and development.

Chemical and Physical Properties

Sodium percarbonate is characterized as a perhydrate, where hydrogen peroxide molecules are integrated into the crystal structure of sodium carbonate.[1][7] This structure provides greater stability and safety compared to liquid hydrogen peroxide.[4] At room temperature, it possesses an orthorhombic crystal structure.[1]

Table 1: Physical and Chemical Properties of **Sodium Percarbonate**



Property	Value	Source(s)
Chemical Formula	2Na ₂ CO ₃ ·3H ₂ O ₂	[1][2][3][5]
Molar Mass	314.02 g/mol	[8]
Appearance	White, crystalline solid/granule	[1][2][3][5]
Density	2.01 g/cm³ at 20.4 °C	[1]
Solubility in Water	150 g/L	[1]
Theoretical Active Oxygen (AO)	15.28% by weight	
Hydrogen Peroxide Content	32.5% by weight	[1]
CAS Number	15630-89-4	[5]
UN Number	3378 (Oxidizing solid, n.o.s.)	[5]

Synthesis and Manufacturing

Sodium percarbonate is produced industrially by reacting sodium carbonate with hydrogen peroxide.[3][9] The two primary methods are the "wet process" and the "dry process."

- Wet Process (Crystallization): This is the more common method, involving the crystallization of SPC from an aqueous solution of sodium carbonate and hydrogen peroxide.[1][10] Key parameters such as pH, temperature (typically 10-25°C), and reactant concentrations are carefully controlled to optimize the yield and stability of the final product.[1][10] Salting-out agents, like sodium chloride, are often used to decrease the solubility of SPC and promote crystallization.[8]
- Dry Process: In this method, solid sodium carbonate (often in a specific hydrate form) is treated directly with a concentrated solution of hydrogen peroxide (e.g., 40-80% H₂O₂).[1] [11][12] The reaction is typically carried out under reduced pressure to control the temperature (20-40°C) by managing water evaporation.[11]

To enhance stability during storage, especially in humid conditions or within detergent formulations, SPC granules are often coated.[4] These coatings can be inorganic (like sodium



sulfate or borates) or polymeric, providing a protective barrier against moisture and catalytic impurities.[4]

Table 2: Typical Industrial Synthesis Parameters

Parameter	Typical Range/Condition	Source(s)
Process Type	Wet Process (Crystallization)	[1][10]
Reactants	Sodium Carbonate, Hydrogen Peroxide	[1][3]
H ₂ O ₂ Concentration	40-80% by weight	[11][12]
Reaction Temperature	10-25°C (Wet); 20-40°C (Dry)	[10][11]
Stabilizers	Magnesium Silicate, Silicates, EDTA	[11]
Salting-out Agent	Sodium Chloride (NaCl)	[8]
Post-treatment	Drying, Coating	[11]

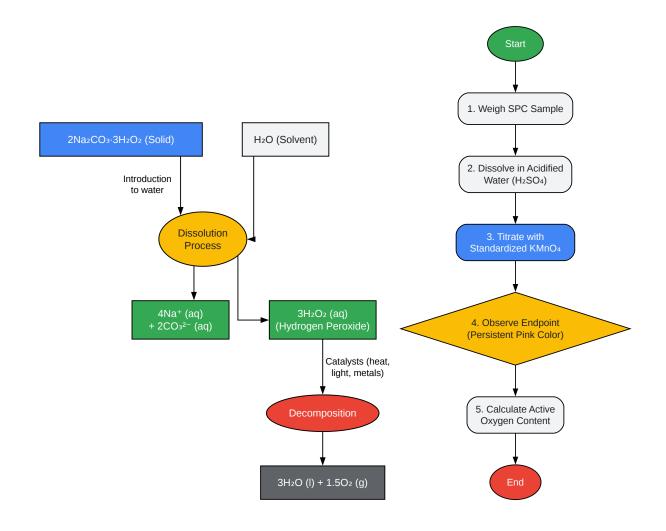
Chemical Reactivity and Decomposition Pathway

The primary chemical utility of **sodium percarbonate** stems from its behavior in aqueous solutions.

Dissolution and Oxidation

When dissolved in water, SPC releases hydrogen peroxide and dissociates into sodium and carbonate ions.[1][4] The hydrogen peroxide is the active oxidizing species responsible for bleaching and disinfection.[4][5] The generated sodium carbonate increases the pH of the solution, which enhances the bleaching and washing effect by increasing the repulsion between dirt particles and fibers.[6]





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Sodium percarbonate Wikipedia [en.wikipedia.org]
- 2. Understanding Sodium Percarbonate: A Powerful Cleaning Agent [stppgroup.com]
- 3. greenllamaclean.com [greenllamaclean.com]
- 4. Exploring Sodium Percarbonate: A Comprehensive Guide [eureka.patsnap.com]
- 5. hoochemtec.com [hoochemtec.com]



- 6. Application of sodium peroxycarbonate Chemicalbook [chemicalbook.com]
- 7. Sodium percarbonate [organic-chemistry.org]
- 8. Synthesis routes of Sodium percarbonate [benchchem.com]
- 9. prepchem.com [prepchem.com]
- 10. US6231828B1 Process for producing sodium percarbonate Google Patents [patents.google.com]
- 11. EP0070711A1 Process for preparing sodium percarbonate Google Patents [patents.google.com]
- 12. US4022874A Process for the production of sodium percarbonate Google Patents [patents.google.com]
- To cite this document: BenchChem. [Sodium Percarbonate (2Na₂CO₃·3H₂O₂): A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100135#sodium-percarbonate-chemical-formula-2na-co-3h-o]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com







The Availability & The ling